

An In-depth Technical Guide to the Chemical Structure and Properties of Mitolactol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Mitolactol*

Cat. No.: *B1677168*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Mitolactol, also known by its chemical name 1,6-dibromo-1,6-dideoxy-D-galactitol and the synonym dibromodulcitol, is a synthetic hexitol derivative with notable antineoplastic and radiosensitizing properties.[1] As a bifunctional alkylating agent, **Mitolactol** has been a subject of interest in cancer research, particularly for its ability to cross the blood-brain barrier, making it a candidate for the treatment of brain tumors.[2] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, mechanism of action, and relevant experimental protocols associated with **Mitolactol**, tailored for an audience of researchers, scientists, and drug development professionals.

Chemical Structure and Physicochemical Properties

Mitolactol is a halogenated sugar alcohol. Its structure consists of a six-carbon chain with hydroxyl groups at positions 2, 3, 4, and 5, and bromine atoms at positions 1 and 6.

Table 1: Physicochemical Properties of **Mitolactol**

Property	Value	Reference
IUPAC Name	(2R,3S,4R,5S)-1,6-dibromohexane-2,3,4,5-tetrol	[PubChem CID: 5284380]
Molecular Formula	C ₆ H ₁₂ Br ₂ O ₄	[PubChem CID: 5284380]
Molecular Weight	307.96 g/mol	[PubChem CID: 5284380]
Appearance	White powder	[PubChem CID: 5284380]
Solubility	Insoluble in water (<1 mg/mL)	[PubChem CID: 5284380]
CAS Number	10318-26-0	[PubChem CID: 5284380]
Synonyms	Dibromodulcitol, DBD, Elobromol, Mitolac	[1]

Mechanism of Action

Mitolactol exerts its cytotoxic effects primarily through its function as a DNA alkylating agent. [3] Its bifunctional nature, with two reactive bromine atoms, allows it to form covalent cross-links within and between DNA strands.[3] This process is central to its anticancer activity.

The proposed mechanism involves the following steps:

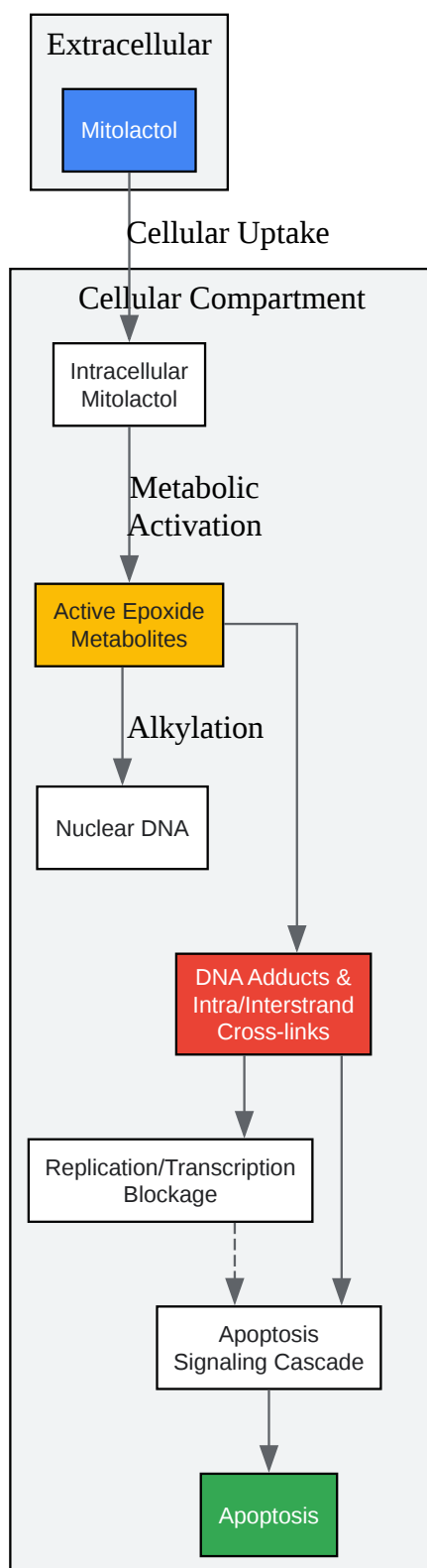
- Cellular Uptake: **Mitolactol** enters the cell, including cancer cells.
- Activation: In an aqueous environment, **Mitolactol** is transformed into its active epoxide derivatives.
- DNA Alkylation: The epoxide groups, being highly reactive, readily attack nucleophilic sites on the DNA bases, particularly the N7 position of guanine.
- Cross-linking: The presence of two reactive sites allows the formation of both intrastrand and interstrand DNA cross-links.
- Cellular Consequences: These DNA cross-links disrupt critical cellular processes:

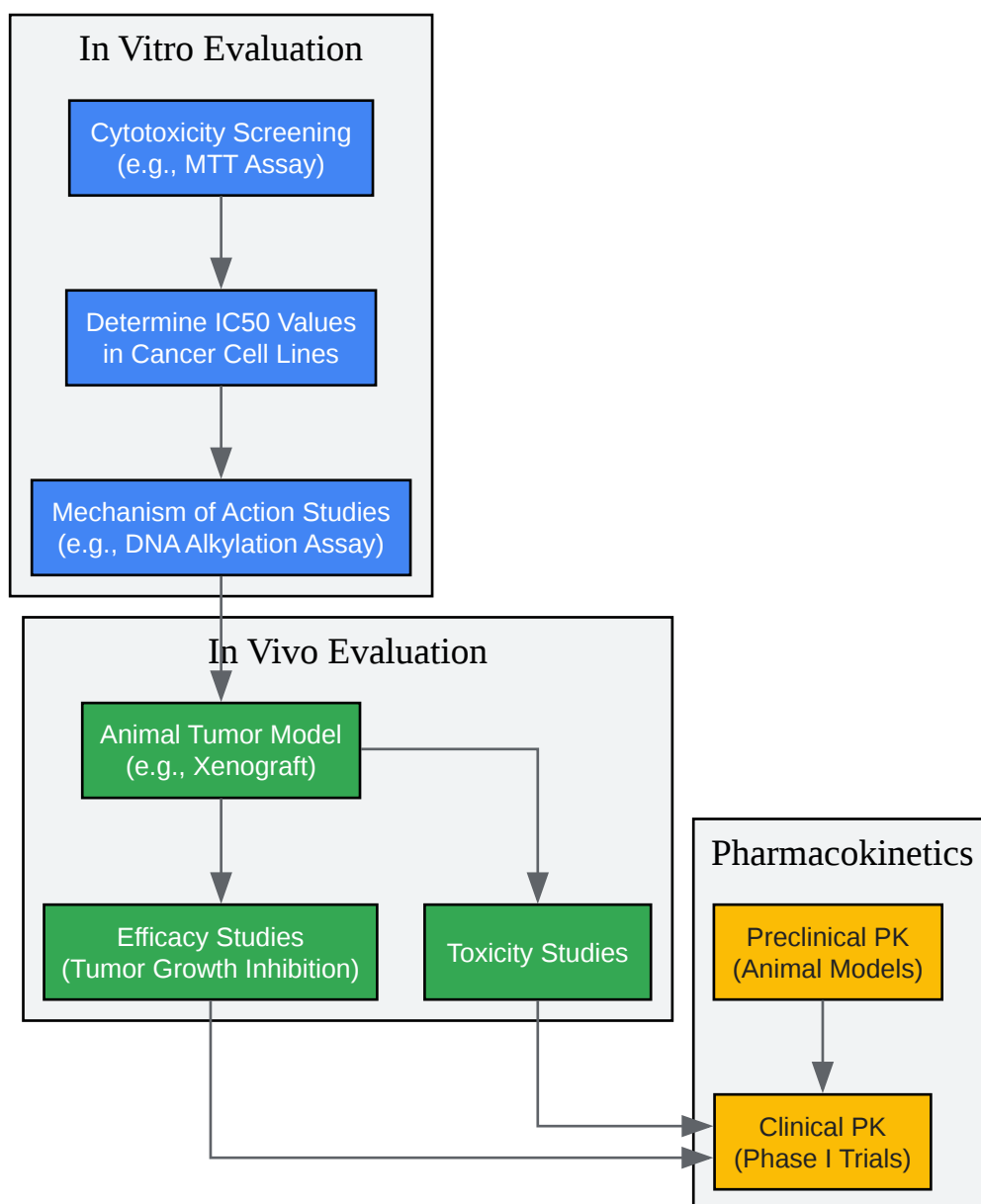
- Inhibition of DNA Replication and Transcription: The cross-links prevent the unwinding of the DNA double helix, which is essential for DNA replication and transcription, thereby halting cell proliferation.
- Induction of Apoptosis: The extensive DNA damage triggers the cell's apoptotic machinery, leading to programmed cell death.

Mitolactol can also interfere with RNA and protein synthesis, further contributing to its cytotoxic effects.

Signaling Pathway

The following diagram illustrates the signaling pathway of **Mitolactol**-induced apoptosis.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure and Properties of Mitolactol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677168#chemical-structure-and-properties-of-mitolactol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com